Reproducibility of (-)-FRM-024 Preclinical Findings: A Comparative Guide for Researchers

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Compound of Interest

Compound Name:	*(-)-FRM-024*
Cat. No.:	*B11933767*

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive comparison of the preclinical findings for the novel γ-secretase modulator (GSM), **(-)-FRM-024**, alongside other relevant therapeutic alternatives for Alzheimer's disease. The data presented is collated from publicly available preclinical studies, offering an objective overview to aid in the evaluation and potential replication of these findings.

Executive Summary

(-)-FRM-024 is a potent, central nervous system (CNS)-penetrant, orally bioavailable small molecule that acts as a γ-secretase modulator.[1][2] Unlike γ-secretase inhibitors (GSIs), which block the enzymatic activity of γ-secretase and can lead to mechanism-based toxicities due to inhibition of Notch signaling, GSMs like **(-)-FRM-024** allosterically modulate the enzyme.[3][4] This modulation results in a preferential reduction of the aggregation-prone amyloid-beta 42 (Aβ42) peptide and to a lesser extent Aβ40, while concomitantly increasing the production of shorter, less amyloidogenic Aβ species such as Aβ38 and Aβ37.[3][4] This profile suggests a potentially safer therapeutic window compared to GSIs. This guide compares the preclinical efficacy and safety profile of **(-)-FRM-024** with other GSMs and GSIs.

Comparative Preclinical Data

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The following tables summarize the quantitative data from preclinical studies on **(-)-FRM-024** and selected alternative compounds. Direct comparison between studies should be approached with caution due to potential variations in experimental conditions.

Table 1: In Vitro Potency of γ-Secretase Modulators and Inhibitors

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Compound	Target	Assay System	Aβ42 IC50/EC50 (nM)	Aβ40 IC50/EC50 (nM)	Aβ38 EC50 (nM)	Notch IC50 (nM)	Reference
(-)-FRM-024	γ-Secretase Modulator	H4 cells expressing WT human APP751	97	-	-	No inhibition	[5]
Compound 2 (GSM)	γ-Secretase Modulator	SHSY5Y-APP cells	4.1	80	18	>10,000	[3]
BPN-15606 (GSM)	γ-Secretase Modulator	-	Potent Aβ42 lowering	-	Potentiation	No Notch inhibition	[6]
JNJ-40418677 (GSM)	γ-Secretase Modulator	Human neuroblastoma cells	Potent Aβ42 reduction	-	-	No Notch inhibition	[1][7]
Semagacestat (GSI)	γ-Secretase Inhibitor	-	-	Potent inhibition	-	Potent inhibition	[8][9]
Avagacestat (GSI)	γ-Secretase Inhibitor	-	0.27	0.30	-	0.84	[10]

Note: '-' indicates data not available in the cited sources.

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Table 2: In Vivo Efficacy of γ-Secretase Modulators and Inhibitors in Animal Models

Compound	Animal Model	Dose (mg/kg)	Route	% Aβ42 Reduction (Brain)	% Aβ40 Reduction (Brain)	% Aβ42 Reduction (Plasma)	% Aβ40 Reduction (Plasma)	Reference
(-)-FRM-024	Mouse	30	Oral	Maximal reduction	-	-	-	[5]
Compound 2 (GSM)	C57BL/6J Mouse	10	Oral	54	29	78	57	[3]
JNJ-40418677 (GSM)	Non-transgenic Mouse	100	Oral	61	-	-	-	[7]
BPN-15606 (GSM)	Ts65Dn Mouse	10	Oral	Significant reduction	Significant reduction	-	-	[11]
Semagacestat (GSI)	PDAPP Mouse	30	Daily for 5 months	Significant reduction	Significant reduction	~60%	-	[4]
Avagacestat (GSI)	Rat	3-100	Oral	-	Significant reduction in CSF	Significant reduction	-	[10]

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Note: '-' indicates data not available in the cited sources. Efficacy can vary based on the duration of treatment and time of measurement.

Table 3: Preclinical Safety and Pharmacokinetic Profile

Compound	Key Safety Findings	NOAEL	Bioavailability	CNS Penetration	Reference
(-)-FRM-024	>40-fold safety margin based on exposure	>10-fold below MTD	Orally bioavailable	CNS-penetrant	[2][3]
Compound 2 (GSM)	>20-fold below MTD	-	Good oral bioavailability	-	[3]
Semagacestat (GSI)	Notch-related side effects (e.g., skin rash, hair color changes)	-	-	-	[8]
Avagacestat (GSI)	Notch-related toxicities (e.g., GI toxicity, lymphoid depletion)	-	-	-	[12]

Note: MTD = Maximum Tolerated Dose, NOAEL = No Observed Adverse Effect Level. '-' indicates data not available in the cited sources.

Signaling Pathways and Experimental Workflows

To visually represent the mechanisms and experimental procedures discussed, the following diagrams are provided.

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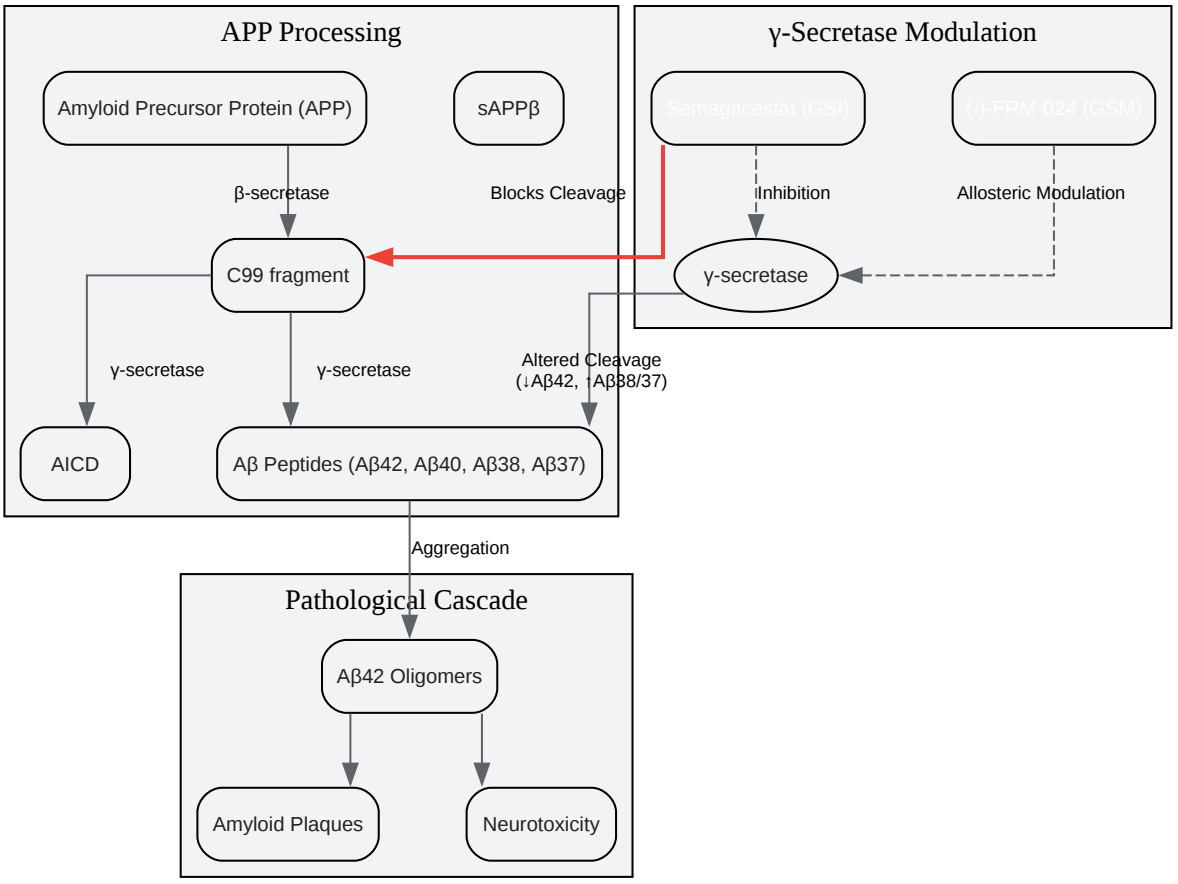

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Caption: Mechanism of Action of γ-Secretase Modulators vs. Inhibitors.

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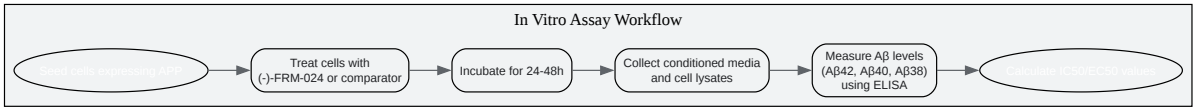

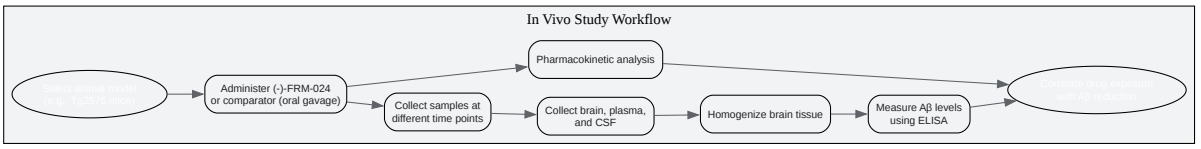

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